

# Navigating the Safety Profile of Piperidine-2-thione: A Technical Guide

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## Compound of Interest

Compound Name: *piperidine-2-thione*

Cat. No.: B088430

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## Introduction

**Piperidine-2-thione**, a sulfur-containing heterocyclic compound, is a molecule of interest in various research and development sectors, particularly in the synthesis of novel pharmaceutical agents. Understanding its safety profile is paramount for ensuring the well-being of laboratory personnel and for the accurate assessment of its potential as a drug development candidate. This technical guide provides a consolidated overview of the available safety information for **piperidine-2-thione**, with a focus on quantitative data, handling procedures, and emergency response.

Disclaimer: The information provided herein is based on currently available data. The absence of a comprehensive, publicly accessible Safety Data Sheet (SDS) for **piperidine-2-thione** (CAS Number: 13070-01-4) from major chemical suppliers and regulatory bodies presents a significant challenge in providing a complete safety profile. The data presented is limited and should be interpreted with caution. It is imperative for all users to conduct a thorough risk assessment and to consult with their institution's environmental health and safety (EHS) department before handling this compound.

## Physicochemical and Toxicological Data

Due to the limited availability of a complete SDS, a comprehensive table of physicochemical and toxicological properties cannot be compiled. The following data has been extracted from

available sources.

Table 1: Known Properties and Toxicity of **Piperidine-2-thione**

Property	Value	Source
Molecular Formula	C5H9NS	
CAS Number	13070-01-4	
Acute Toxicity (Intravenous, Mouse)	LD50: 90 mg/kg	[1]

Note: The toxic effects beyond the lethal dose were not reported in the available source.[1]

## Hazard Identification and GHS Classification

A definitive Globally Harmonized System (GHS) classification for **piperidine-2-thione** is not readily available. Based on the acute toxicity data, the compound should be handled as a substance with significant toxic potential. In the absence of specific data, it is prudent to treat **piperidine-2-thione** with the same precautions as other structurally related and potentially hazardous compounds.

## Handling, Storage, and Personal Protective Equipment (PPE)

Given the lack of specific handling and storage guidelines for **piperidine-2-thione**, a conservative approach based on general best practices for handling potentially toxic chemicals is mandatory.

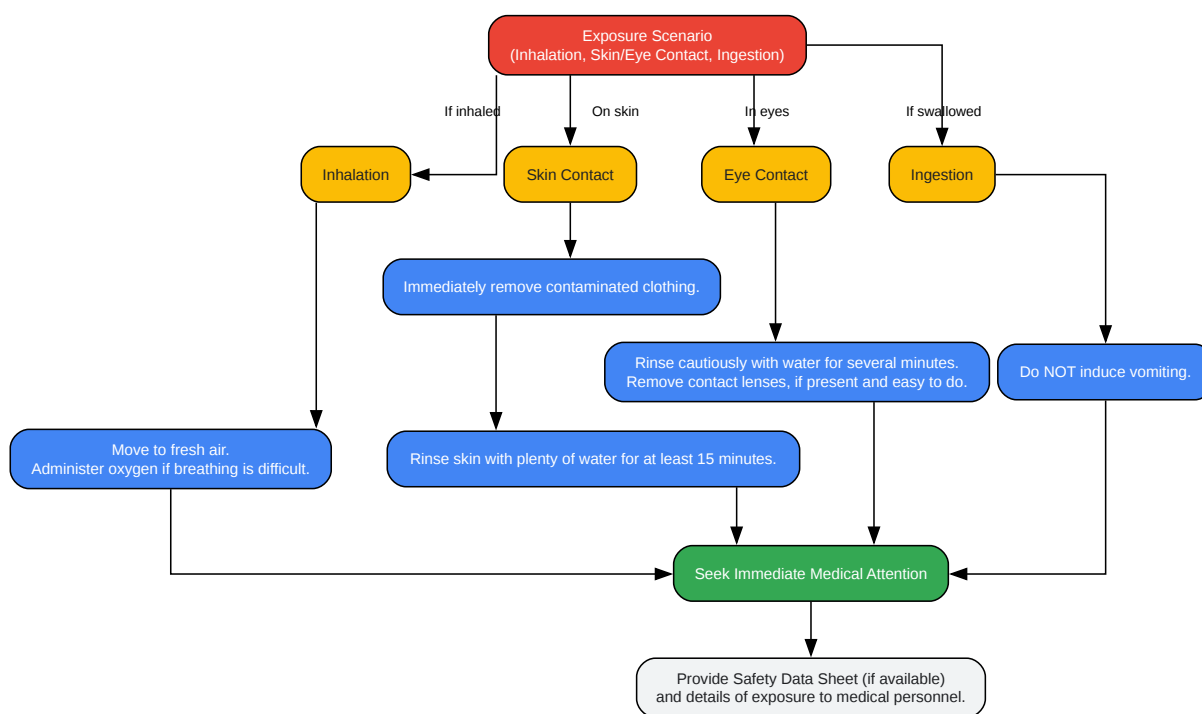
### Experimental Protocol: General Handling and Storage

- Engineering Controls: All work with **piperidine-2-thione**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. The breakthrough time of the glove material should be considered for the solvents used.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or in case of potential for splashing, additional protective clothing such as an apron or chemical-resistant suit may be necessary.
- Storage: Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area away from incompatible materials. The storage area should be secured and accessible only to authorized personnel.
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Exposure Control and First Aid Measures

The following workflow outlines a logical approach to managing a potential exposure scenario.



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Caption: Logical workflow for responding to an exposure to **piperidine-2-thione**.

## Conclusion

The available safety information for **piperidine-2-thione** is sparse, underscoring the need for extreme caution when handling this compound. The acute toxicity data, although limited, suggests significant hazard. Researchers, scientists, and drug development professionals must adhere to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment. The lack of a comprehensive SDS necessitates a conservative

approach to risk mitigation. Further investigation into the toxicological and physicochemical properties of **piperidine-2-thione** is crucial for establishing a more complete and reliable safety profile. All handling of this compound should be preceded by a thorough, documented risk assessment.

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## References

- 1. chemos.de [chemos.de]
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